

Technical Support Center: Mitigating Equipment Wear in Ilmenite Processing

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ilmenite*

Cat. No.: *B1198559*

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address equipment wear during **ilmenite** processing experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary causes of equipment wear during **ilmenite** processing?

A1: The primary causes of equipment wear during **ilmenite** processing are abrasion and corrosion. **Ilmenite** is a relatively hard mineral (5-6 on the Mohs scale), and when processed, it creates a highly abrasive slurry that can erode equipment surfaces.^[1] Additionally, the chemical reagents used in flotation and leaching processes can lead to corrosive wear.^[2]

Q2: Which pieces of equipment are most susceptible to wear?

A2: Equipment that comes into direct and high-velocity contact with the **ilmenite** slurry is most susceptible to wear. This includes:

- **Crushers and Grinding Mills:** Liners, hammers, and grinding media are subject to high-impact and abrasive wear.
- **Slurry Pumps:** Impellers, casings, and liners experience significant abrasive and erosive wear.
- **Piping and Bends:** Changes in slurry direction cause localized wear.

- Cyclones and Separators: Liners in cyclones and internal components of magnetic and electrostatic separators are prone to abrasion.[3][4]
- Flotation Cells: Impellers, stators, and tank bottoms can be worn down by the agitated slurry. [5]
- Gravity Concentrators (Spirals and Shaking Tables): While operating at lower velocities, the continuous flow of slurry can cause wear on the surfaces of spirals and the decks of shaking tables over time.

Q3: What are the most effective materials for resisting wear in **ilmenite** processing?

A3: The choice of material depends on the specific application and the type of wear (abrasion, corrosion, or impact). Generally, the following materials are used:

- High-Chromium White Cast Irons: These are commonly used for slurry pump components and crusher liners due to their excellent abrasion resistance.[2]
- Ceramics (Alumina and Silicon Carbide): Ceramics offer superior abrasion resistance and are often used as liners in cyclones, pump components, and piping.[3][4]
- Elastomers (Natural Rubber and Polyurethane): These are effective in resisting fine particle abrasion and are often used for pump liners and in areas with high impact.[6]
- High-Manganese Steels: These are frequently used in crusher liners as they have the property of work-hardening under impact.

Troubleshooting Guides

Crusher and Grinding Mill Wear

| Issue | Potential Causes | Troubleshooting Steps & Solutions |
|--|---|---|
| Excessive or uneven liner wear | <ul style="list-style-type: none">- Improper feed distribution- Incorrect feed size- Segregation of feed material- Incorrect liner profile for the application | <ul style="list-style-type: none">- Ensure the feed is centered and evenly distributed.- Optimize the upstream crushing stage to provide a consistent feed size.- Use a proper feed arrangement to prevent segregation.- Consult with the manufacturer to select the optimal liner profile for your specific ilmenite ore. |
| Premature failure of hammers or grinding media | <ul style="list-style-type: none">- Incorrect material selection for the hardness of the ilmenite ore- High impact from oversized feed material | <ul style="list-style-type: none">- Select harder, more wear-resistant materials for hammers and grinding media, such as high-chromium alloys.- Improve screening before the grinding stage to remove oversized particles. |

Slurry Pump Wear

| Issue | Potential Causes | Troubleshooting Steps & Solutions |
|-----------------------------------|--|--|
| Rapid wear of impeller and casing | <ul style="list-style-type: none">- High pump speed- Abrasive nature of the ilmenite slurry- Pumping slurry with a high percentage of solids- Incorrect material selection | <ul style="list-style-type: none">- Operate the pump at the lowest possible speed while still meeting performance requirements.- Consider using a larger pump at a lower speed.- Select impellers and casings made from highly abrasion-resistant materials like high-chromium white iron or ceramic-lined components.- For fine ilmenite particles, rubber liners can offer excellent wear resistance.[6] |
| Pump cavitation | <ul style="list-style-type: none">- Insufficient Net Positive Suction Head (NPSH)- Air entrainment in the slurry | <ul style="list-style-type: none">- Check the suction line for any blockages or restrictions.- Ensure the pump is properly sized and located to provide adequate NPSH.- Inspect the suction piping for any leaks that could introduce air. |

Magnetic Separator Issues

| Issue | Potential Causes | Troubleshooting Steps & Solutions |
|-----------------------|--|--|
| Weak magnetic field | <ul style="list-style-type: none">- High operating temperature-Physical damage to magnets-Acidic or alkaline corrosion | <ul style="list-style-type: none">- Ensure proper cooling of the magnetic drum.-Protect the separator from direct sunlight.-Regularly inspect for and repair any physical damage.-Neutralize the pH of the slurry before it enters the separator. |
| Cylinder wear | <ul style="list-style-type: none">- High slurry concentration or flow rate-Abrasive particles in the feed | <ul style="list-style-type: none">- Optimize the slurry density and flow rate to reduce abrasion.-Implement a pre-screening step to remove highly abrasive gangue minerals. |
| Belt slippage or wear | <ul style="list-style-type: none">- Insufficient belt tension-Oil or grease contamination-Abrasive material buildup | <ul style="list-style-type: none">- Regularly check and adjust belt tension according to the manufacturer's specifications.-Keep the belt and pulleys clean from contaminants.-Install scrapers or wipers to remove abrasive buildup.[7] |

Flotation Cell Wear

| Issue | Potential Causes | Troubleshooting Steps & Solutions |
|--------------------------------|---|--|
| Wear of impeller and stator | <ul style="list-style-type: none">- High agitation speed-Abrasive ilmenite particles-Corrosive flotation reagents | <ul style="list-style-type: none">- Operate the agitator at the optimal speed for flotation without excessive turbulence.-Select impellers and stators made from abrasion-resistant materials like rubber or polyurethane-coated steel.-Choose reagents that are effective for flotation but less corrosive. |
| Tank bottom wear and corrosion | <ul style="list-style-type: none">- Swirling action of the abrasive slurry-Corrosive environment | <ul style="list-style-type: none">- Line the bottom of the tank with wear-resistant materials such as rubber or high-chromium steel plates.-Regularly inspect for and repair any damage to the lining.[5] |

Gravity Concentrator (Spiral and Shaking Table) Wear

| Issue | Potential Causes | Troubleshooting Steps & Solutions |
|-------------------------------|--|--|
| Wear on spiral trough surface | - Continuous flow of abrasive slurry- High feed rate | - Ensure a consistent and optimal feed rate to avoid overloading the spiral.- Use spirals with durable surface coatings like polyurethane.- Regularly inspect the surface for wear and repair or replace as needed. |
| Shaking table deck wear | - Abrasive particles scratching the deck surface- Improperly secured deck causing vibration | - Ensure the feed is properly sized and deslimed before it reaches the table.- Use a deck surface with high abrasion resistance.- Regularly check and tighten all deck fastenings to prevent excessive vibration. [8] |
| Poor separation efficiency | - Inconsistent feed rate, density, or particle size[9]- Incorrect table slope or water flow rate[10] | - Implement measures to ensure a steady and consistent feed to the equipment.- Optimize the operating parameters (slope, water flow, etc.) based on the specific characteristics of the ilmenite ore. |

Quantitative Data on Material Wear

While a comprehensive, standardized table of wear rates for various materials specifically in **ilmenite** slurries is not readily available in the public domain, the following table provides a qualitative and semi-quantitative comparison based on industry best practices and research findings. Wear rates are highly dependent on specific operating conditions such as particle size, slurry concentration, velocity, and temperature.

| Material | Relative Abrasion Resistance | Typical Applications in Ilmenite Processing | Comments |
|--------------------------|------------------------------|---|--|
| High-Chromium White Iron | Excellent | Slurry pump impellers and casings, crusher liners | Good for coarse and fine particle abrasion. [2] |
| Alumina Ceramic | Superior | Cyclone liners, pump components, pipe linings | Excellent for fine particle abrasion but can be brittle and susceptible to impact damage. [3] |
| Silicon Carbide Ceramic | Superior | Cyclone liners, pump components | Offers higher abrasion resistance than alumina and is often used in severe wear applications. [4] |
| Natural Rubber | Good to Excellent | Slurry pump liners, pipe linings | Best suited for fine particle abrasion; can be more cost-effective than hard metals in certain applications. [6] |
| Polyurethane | Good | Spiral concentrators, flotation components, screen panels | Good for a combination of abrasion and impact resistance. |
| High-Manganese Steel | Good | Crusher liners | Work-hardens under impact, making it suitable for high-impact crushing applications. |

Experimental Protocols

ASTM G65: Dry Sand/Rubber Wheel Abrasion Test

This standard test method is used to determine the resistance of materials to scratching abrasion. It is a useful tool for ranking the wear resistance of different materials that could be used in crusher liners and other components exposed to dry abrasive wear.

Methodology:

- **Specimen Preparation:** A flat test specimen of the material to be evaluated is cleaned and weighed to a high precision.
- **Apparatus Setup:** The specimen is mounted in a holder and pressed against a rotating rubber-rimmed wheel with a specified force.
- **Abrasion Process:** A controlled flow of abrasive particles (typically AFS 50-70 test sand) is introduced between the specimen and the rotating wheel.
- **Test Parameters:**
 - **Load:** A standard load, typically 130 N, is applied.
 - **Wheel Speed:** The wheel rotates at a constant speed, usually 200 ± 10 rpm.
 - **Duration:** The test is run for a set number of revolutions, often 6000.[\[10\]](#)
- **Data Collection and Analysis:**
 - After the test, the specimen is cleaned and re-weighed to determine the mass loss.
 - The volume loss is calculated by dividing the mass loss by the material's density.
 - Materials with lower volume loss have higher abrasion resistance.[\[10\]](#)

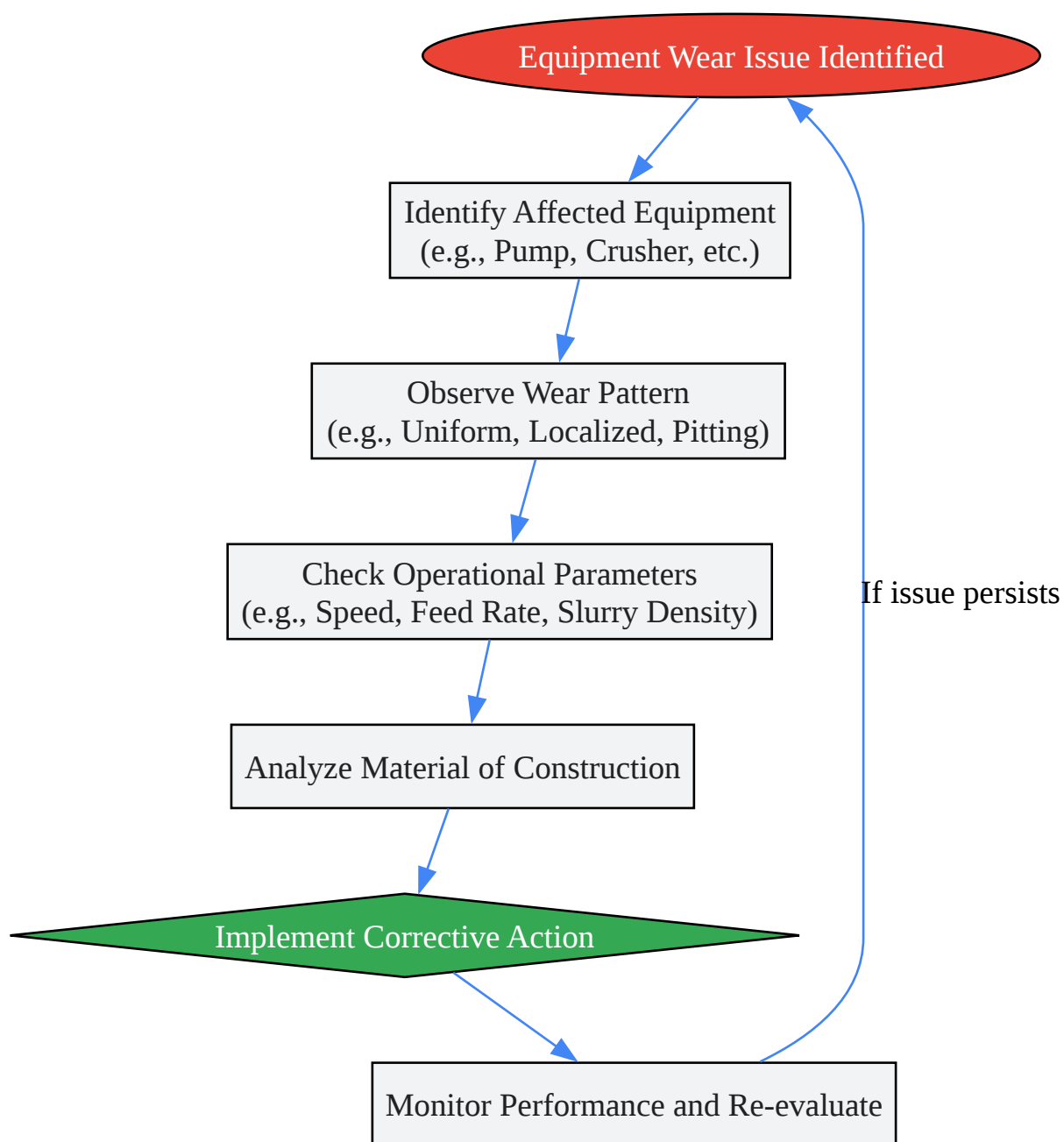
Slurry Pot Wear Test

This test simulates the abrasive wear caused by slurries and is suitable for evaluating materials for pumps, pipes, and other wet processing equipment.

Methodology:

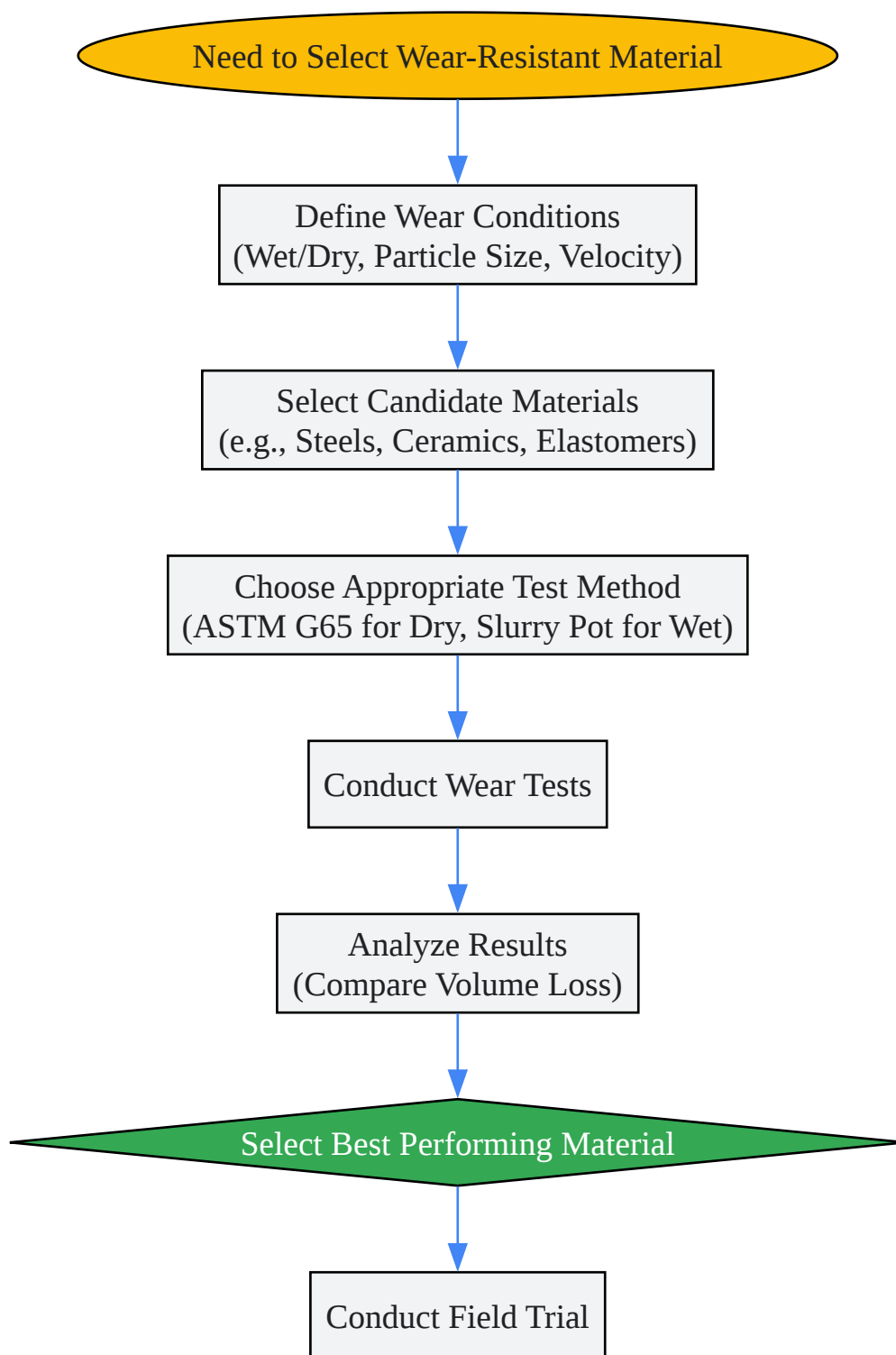
- Specimen Preparation: Test specimens of the materials to be evaluated are fabricated into a specific geometry (e.g., rectangular coupons), cleaned, and weighed.
- Apparatus Setup:
 - A "slurry pot" or vessel is used, which contains an impeller or a rotating shaft to agitate the slurry.
 - The test specimens are mounted on a stationary holder or on the rotating component, depending on the desired wear mechanism to be simulated.[\[5\]](#)[\[7\]](#)[\[11\]](#)
- Slurry Preparation: A slurry is prepared with a specific concentration of **ilmenite** particles in a liquid medium (typically water). The particle size distribution of the **ilmenite** should be representative of the actual process conditions.
- Test Procedure:
 - The slurry pot is filled with the prepared **ilmenite** slurry.
 - The impeller or rotating shaft is started and brought to a predetermined speed to create a controlled velocity of the slurry relative to the specimens.
 - The test is run for a specific duration. To account for variations in slurry concentration within the pot, a sample rotation method can be employed where specimens are moved to different positions at set intervals.[\[5\]](#)[\[11\]](#)
- Data Collection and Analysis:
 - At the end of the test, the specimens are removed, cleaned, dried, and re-weighed to determine the mass loss.
 - The volume loss is calculated using the material's density.
 - The wear rates of different materials are compared to select the most suitable one for the application.

Visualizations



[Click to download full resolution via product page](#)

Caption: A logical workflow for troubleshooting equipment wear issues.



[Click to download full resolution via product page](#)

Caption: An experimental workflow for selecting wear-resistant materials.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Reasonable selection of wear and wear resistant materials for slurry pump [sgb-slurypump.com]
- 2. taylorceramicengineering.com [taylorceramicengineering.com]
- 3. Ceramic Liners for Cyclone & Hydrocyclone Applications | Blasch [blaschceramics.com]
- 4. researchportal.tuni.fi [researchportal.tuni.fi]
- 5. Wear Resistant Linings | Multotec [multotec.com]
- 6. Low Angle Slurry Pot Test - 911Metallurgist [911metallurgist.com]
- 7. jxscmachine.com [jxscmachine.com]
- 8. Gravity Spiral Concentrator Working Principle - 911Metallurgist [911metallurgist.com]
- 9. zenithcrusher.com [zenithcrusher.com]
- 10. High speed slurry-pot erosion wear testing with large abrasive particles | Tribologia - Finnish Journal of Tribology [journal.fi]
- 11. journal.fi [journal.fi]
- To cite this document: BenchChem. [Technical Support Center: Mitigating Equipment Wear in Ilmenite Processing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198559#preventing-equipment-wear-during-ilmenite-processing]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com